

Dichlorvos-d6: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Dichlorvos-d6*

Cat. No.: *B562989*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Dichlorvos-d6**. Understanding the stability of isotopically labeled standards is critical for ensuring the accuracy and reliability of analytical data in research and development. This document summarizes available data, outlines experimental protocols for stability assessment, and provides visual representations of degradation pathways.

Core Stability and Storage Recommendations

Dichlorvos-d6, the deuterated analog of the organophosphate insecticide Dichlorvos, is primarily used as an internal standard in analytical chemistry for the precise quantification of Dichlorvos residues.^[1] While specific, in-depth stability studies on **Dichlorvos-d6** are not extensively published, recommendations from suppliers and the known behavior of the non-labeled parent compound provide a strong foundation for its proper handling and storage.

Recommended Storage Conditions

To ensure the long-term integrity of **Dichlorvos-d6**, the following storage conditions are recommended based on information from various suppliers:

- Long-Term Storage: For maximum stability and to preserve the integrity of the standard over extended periods, storage at -20°C is consistently recommended.^[2] Under these conditions,

the product is stated to be stable for at least two years.[2]

- **Short-Term Storage:** Some suppliers indicate that **Dichlorvos-d6** may be stored at room temperature for short periods, such as during shipping.[2][3] Another source suggests storage at 2-8°C for shorter durations.[4]
- **Protection from Environmental Factors:** It is crucial to protect **Dichlorvos-d6** from light and moisture.[3] The product should be stored in a dry, sealed container.[1] One supplier explicitly advises avoiding UV radiation and sunlight.[4]

General Handling

When handling **Dichlorvos-d6**, standard laboratory safety protocols for toxic substances should be followed. It is fatal if swallowed or in contact with skin and may cause an allergic skin reaction.[3] It is also harmful if inhaled and is suspected of causing cancer.[3] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn.[4] Handling should be performed in a well-ventilated area, and the formation of aerosols should be prevented.[4]

Quantitative Stability Data

While specific quantitative stability data for **Dichlorvos-d6** under various stress conditions (e.g., pH, temperature, light) are not readily available in the public domain, the stability of the non-deuterated Dichlorvos provides a valuable surrogate for understanding its potential degradation. The substitution of hydrogen with deuterium is not expected to significantly alter the fundamental chemical stability of the molecule under most conditions, although minor kinetic isotope effects may exist.

The primary degradation pathway for Dichlorvos in the environment is hydrolysis.[5][6] The rate of hydrolysis is significantly influenced by pH and temperature.

Table 1: Hydrolysis of Dichlorvos at Various pH Values

pH	Temperature (°C)	Half-life	Reference
< 3.3	Not specified	No degradation observed after 96 hours	--INVALID-LINK--
6.1	Winter	> 180 days in filtered water	--INVALID-LINK--
6.9	Not specified	26% degradation in 4 days	--INVALID-LINK--
7.0	37	3.81 minutes (microbial degradation)	[efficient-hydrolysis-of-dichlorvos-in-water-by-stenotrophomonas-acidaminiphila-g1-and-methyl-parathion-hydrolase]
7.3	Winter	Disappeared after 81 days in river water	--INVALID-LINK--
8.1	Winter	Disappeared after 34 days in seawater	--INVALID-LINK--
9.3	Not specified	> 99% degradation in 2 days	--INVALID-LINK--

Table 2: Thermal Degradation of Dichlorvos in Water

Temperature (°C)	Half-life
16	42.6% degradation in 5 min (microbial)
25	46.3% degradation in 5 min (microbial)
30	48.3% degradation in 5 min (microbial)
37	50.9% degradation in 5 min (microbial)
42	52.1% degradation in 5 min (microbial)

Note: The data in Table 2 is for microbial degradation, which is a significant factor in environmental fate but may differ from abiotic thermal degradation. PubChem data indicates that Dichlorvos may decompose at high temperatures, emitting toxic fumes.[7]

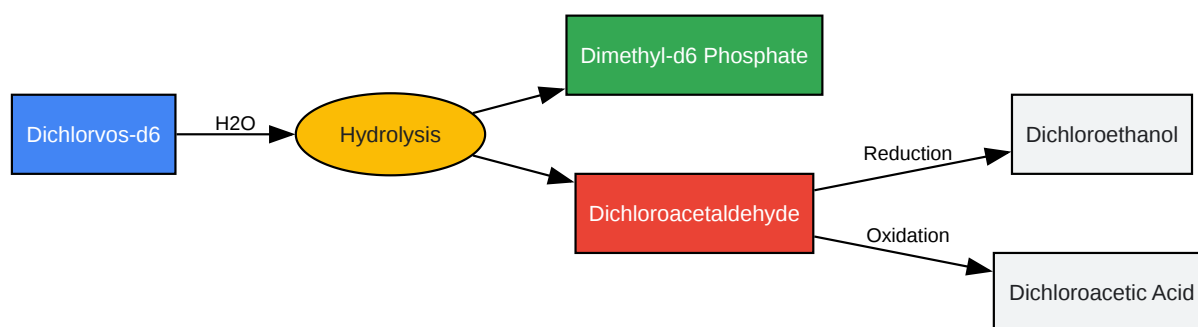
Photostability of Dichlorvos:

Dichlorvos does not strongly absorb UV light above 240 nm, suggesting that direct photolysis in the atmosphere is unlikely.[5][6][8] However, indirect photochemical transformation can occur. The half-life of Dichlorvos on glass plates exposed to UV light (~300 nm) was approximately 7.3 hours.[8] When exposed to "sunlight" radiation on glass plates, the half-life was less than 20 hours.[8] In aqueous solutions, no significant photodegradation was observed after 7 hours of exposure to high-pressure mercury vapor lamps.[8]

Degradation Pathways

The primary degradation pathway for Dichlorvos, and presumably **Dichlorvos-d6**, is hydrolysis, which leads to the formation of dimethyl phosphate and dichloroacetaldehyde.[6]

Dichloroacetaldehyde can be further metabolized to dichloroethanol and dichloroacetic acid.



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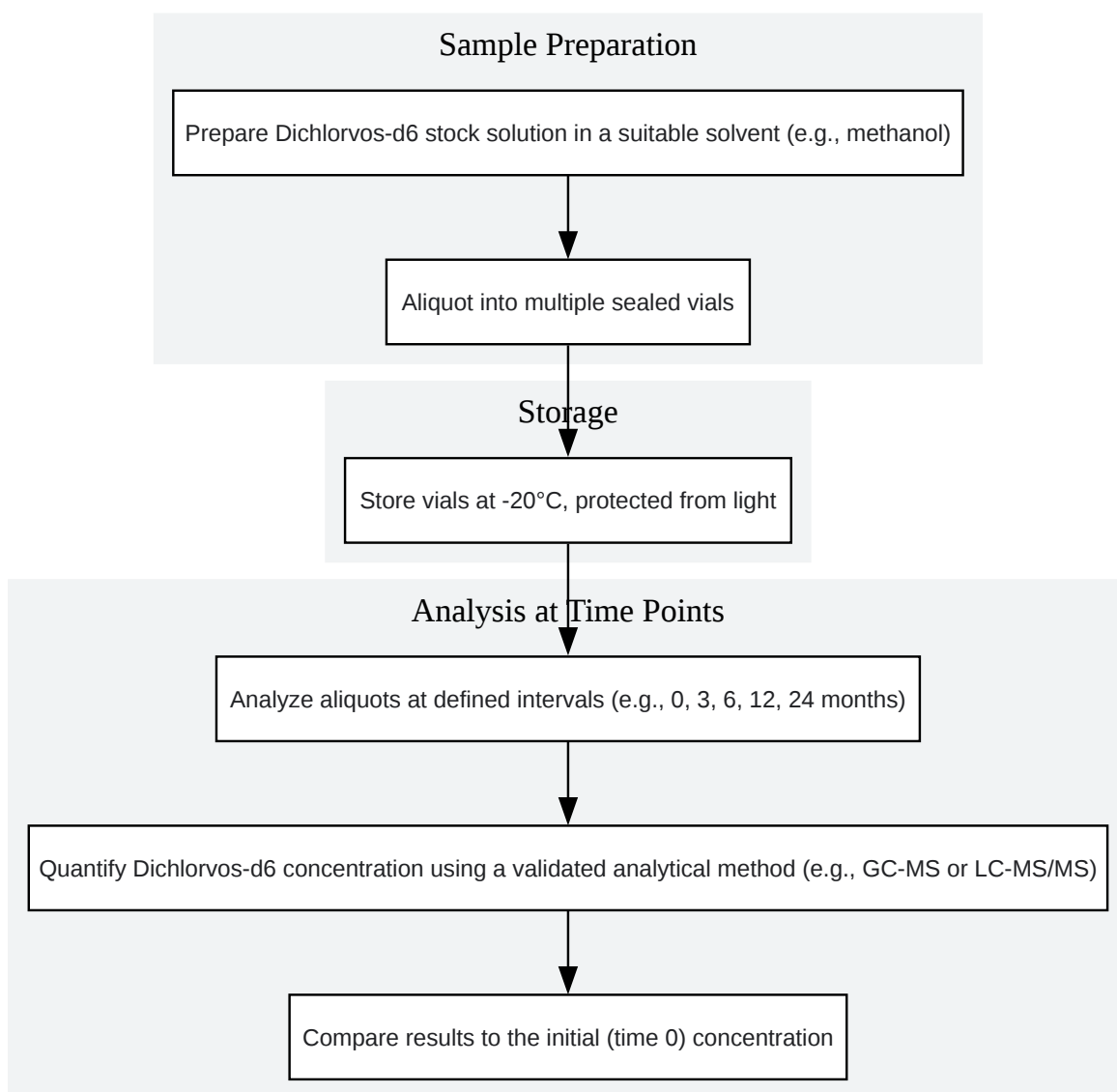
Figure 1: Proposed primary degradation pathway of **Dichlorvos-d6** via hydrolysis.

Experimental Protocols for Stability Assessment

For laboratories wishing to conduct their own stability studies on **Dichlorvos-d6**, the following experimental workflows can be adapted. These protocols are based on general guidelines for the stability testing of isotopically labeled standards and analytical methods for Dichlorvos.

Long-Term Stability Study

This study aims to evaluate the stability of **Dichlorvos-d6** under recommended long-term storage conditions.

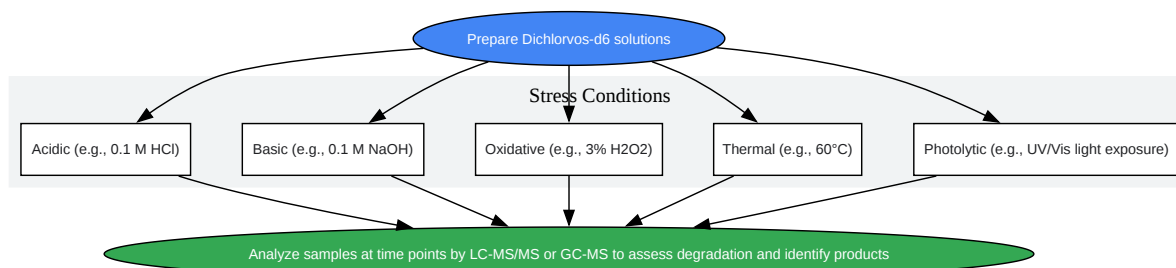


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Figure 2: Workflow for a long-term stability study of **Dichlorvos-d6**.

Forced Degradation Study (Stress Testing)

This study is designed to identify potential degradation products and pathways under accelerated conditions.



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Figure 3: Experimental workflow for a forced degradation study of **Dichlorvos-d6**.

Analytical Methodology

A validated, stability-indicating analytical method is essential for these studies. Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are suitable techniques. The method should be able to separate **Dichlorvos-d6** from its potential degradation products and provide accurate quantification.

Conclusion

Dichlorvos-d6 is a stable molecule when stored under the recommended conditions of -20°C in a sealed container, protected from light and moisture. While specific stability data for the deuterated form is limited, the well-documented hydrolysis and photodegradation pathways of Dichlorvos provide a strong basis for understanding its stability profile. For critical applications, it is recommended that laboratories establish the stability of their **Dichlorvos-d6** working solutions under their specific storage and handling conditions by performing in-house stability studies. The experimental protocols and degradation pathway information provided in this guide serve as a valuable resource for researchers, scientists, and drug development professionals to ensure the continued integrity and accurate use of **Dichlorvos-d6** as an internal standard.

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